

# Technical Guide: Physicochemical Properties of 2,5-Hexadien-1-ol

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## Compound of Interest

Compound Name: 2,5-Hexadien-1-ol

Cat. No.: B14692151

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and density of **2,5-Hexadien-1-ol**, a valuable intermediate in organic synthesis. The document outlines its key physicochemical properties and details the experimental methodologies for their determination, ensuring accurate and reproducible results in a laboratory setting.

## Core Physicochemical Data

The essential physical properties of **2,5-Hexadien-1-ol** are summarized in the table below. These values are critical for handling, reaction setup, and purification processes.

Property	Value	Conditions
Boiling Point	71-72 °C	at 14 Torr
Density	0.8756 g/cm <sup>3</sup>	at 22 °C

## Experimental Protocols

Accurate determination of boiling point and density is fundamental for the characterization of chemical substances. The following sections detail standard experimental protocols for these measurements.

## Determination of Boiling Point at Reduced Pressure

Given that **2,5-Hexadien-1-ol**'s boiling point is provided at reduced pressure, a standard laboratory setup for vacuum distillation is appropriate.

Methodology:

- **Apparatus Setup:** A distillation apparatus, including a round-bottom flask, a condenser, a receiving flask, and a thermometer, is assembled. The apparatus is connected to a vacuum source through a vacuum adapter. A manometer is included in the system to accurately measure the pressure.
- **Sample Preparation:** A small volume of **2,5-Hexadien-1-ol** is placed in the round-bottom flask, along with a boiling chip or a magnetic stir bar to ensure smooth boiling.
- **Evacuation:** The system is carefully evacuated to the desired pressure (in this case, 14 Torr). The pressure should be constantly monitored using the manometer.
- **Heating:** The sample is gradually heated using a heating mantle or an oil bath.
- **Boiling Point Measurement:** The temperature is recorded when the liquid begins to boil and a steady reflux is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.
- **Data Recording:** The observed boiling point and the corresponding pressure are recorded.

## Determination of Density

The density of a liquid can be determined using several methods. A common and accurate method involves the use of a pycnometer or a digital density meter.

Methodology using a Pycnometer:

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately on an analytical balance.
- **Sample Filling:** The pycnometer is filled with **2,5-Hexadien-1-ol**, ensuring no air bubbles are trapped inside. The temperature of the sample is brought to the desired temperature (22 °C)

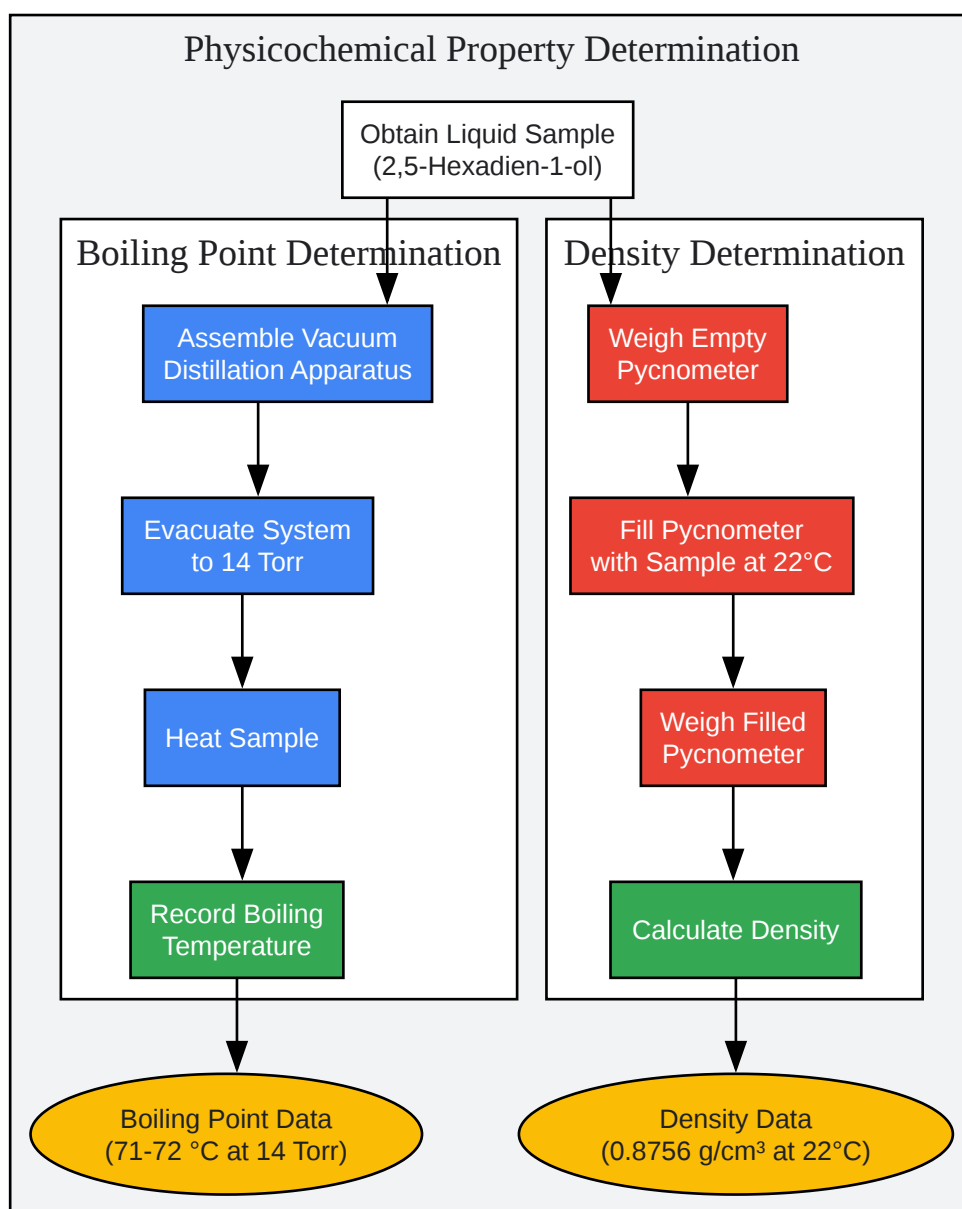
using a water bath.

- Weighing: The filled pycnometer is weighed again.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

$$\text{Density} = (\text{Mass of filled pycnometer} - \text{Mass of empty pycnometer}) / \text{Volume of pycnometer}$$

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **2,5-Hexadien-1-ol**.



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Caption: Workflow for determining the boiling point and density of **2,5-Hexadien-1-ol**.

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